

# Oleandrin's Anticancer Effects Across Cell Lines

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## Compound Focus: Oleandrin

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Cancer Type	Cell Line / Model	Experimental Model	Key Findings & Efficacy (IC50/Dose)	Primary Mechanisms & Notes
Pancreatic Cancer	Panc-1, MiaPaca, BxPC3 [1]	<i>In vitro</i> [1]	IC50: 5.6 nM, 15.6 nM, 210 nM, respectively [1]	Inhibits cell proliferation, reduces viability, induces apoptosis [1].
Breast Cancer	MDA-MB-231, MCF7, T47D, EMT6 (mouse) [2]	<i>In vitro &amp; In vivo</i> (mouse) [2]	15-25 nM (IC50 not specified); inhibited tumor growth <i>in vivo</i> [2]	Induces <b>Immunogenic Cell Death (ICD)</b> ; triggers ER stress via <b>PERK/eIF2<math>\alpha</math>/ATF4/CHOP</b> pathway; increases immune cell infiltration [2].
Glioma	U87MG, GL261, A172, others [3]	<i>In vitro &amp; In vivo</i> (mouse) [3]	Reduces tumor size & cell proliferation <i>in vivo</i> [3]	Inhibits Na <sup>+</sup> /K <sup>+</sup> -ATPase; effect is <b>BDNF/TrkB-dependent</b> ; reduces microglia infiltration; enhances effects of Temozolomide [3].
Various Cancers	19 different types (e.g., lung, prostate,	<i>In vitro &amp; In vivo</i> (systematic review) [4]	Cytotoxic effects documented	Induces apoptosis, cell cycle arrest; modulates <b>NF-<math>\kappa</math>B, MAPK, PI3K/Akt</b> pathways [1] [5].

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	colon) [1] [4] [5]		across multiple studies [4]	

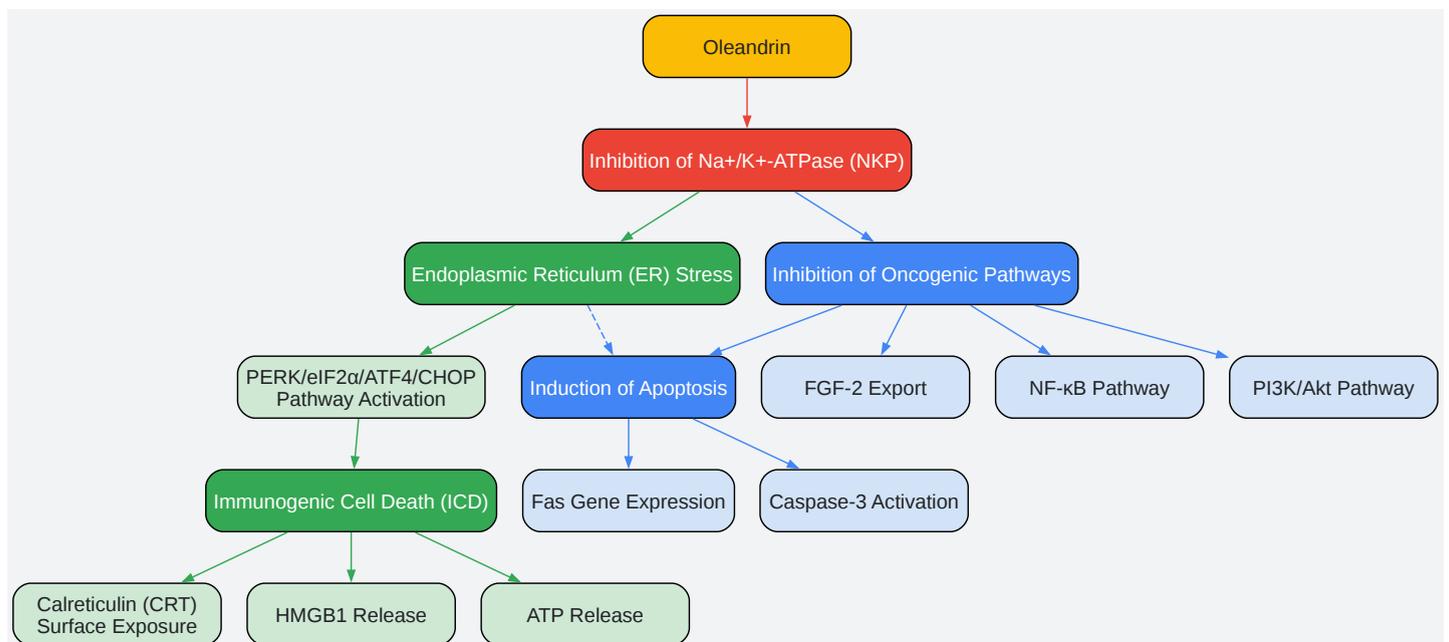
## Detailed Experimental Methodologies

For researchers looking to replicate or understand these findings, here are the core methodologies from key studies.

- **In Vitro Cytotoxicity and Mechanism Studies:** Standard assays are used to determine the concentration that inhibits 50% of cell growth (IC50), such as MTT or colony formation assays [1] [2]. To investigate mechanisms:
  - **Apoptosis** is measured via flow cytometry for Annexin V/propidium iodide staining and caspase-3 activity assays [3].
  - **Immunogenic Cell Death (ICD)** markers are detected using specific techniques: surface **calreticulin (CRT)** by immunofluorescence; released **HMGB1** and **ATP** by ELISA [2].
  - **Cell Cycle Arrest** is analyzed by flow cytometry measuring DNA content [1].
  - **Pathway Analysis** involves techniques like western blotting to detect protein phosphorylation (e.g., Akt, eIF2 $\alpha$ ) and siRNA to silence specific genes (e.g., PERK, TrkB) to confirm their role [2] [3].
- **In Vivo Efficacy Studies:** Common models involve implanting human or murine cancer cells (e.g., into the mammary fat pad for breast cancer [2] or intracranially for glioma [3]) into immunodeficient or immunocompetent mice. Once tumors are established, mice are treated with **oleandrin** (often via intraperitoneal injection [2]) and monitored for:
  - **Tumor volume** changes, measured with calipers [2].
  - **Overall survival** of the animals [3].
  - **Tumor tissue analysis** post-treatment via immunohistochemistry to assess cell death (**TUNEL assay**), proliferation (**Ki-67** or **BrdU** staining), and immune cell infiltration (**CD68** for macrophages, **CD8** for T cells) [2] [3].

## Mechanisms of Action Visualization

The following diagram synthesizes the primary molecular mechanisms through which **oleandrin** exerts its anticancer effects, as reported in the literature. These pathways often interconnect within the cell.



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## Current Status in Drug Development

**Oleandrin** is not an approved drug, but it is the principal bioactive component in two investigational botanical drugs [1] [6]:

- **Anvirzel** [1] [7] [8]
- **PBI-05204** (a supercritical CO<sub>2</sub> extract of *Nerium oleander*) [1] [3]

These formulations have undergone or are in **Phase I and II clinical trials** for solid tumors and metastatic pancreatic adenocarcinoma [1] [6] [7]. It is crucial to note that available clinical data are limited, and these products **should not be used outside of clinical trials** [7]. A significant challenge for its therapeutic application is a **narrow therapeutic window and potential cardiotoxicity**, as **oleandrin's** primary target, Na<sup>+</sup>/K<sup>+</sup>-ATPase, is critical for normal heart function [6] [7] [4].

## Research Considerations and Future Directions

For the drug development community, key considerations include:

- **Combination Therapy:** Research suggests **oleandrin** may enhance the efficacy of standard chemotherapy (e.g., temozolomide in glioma) and immunotherapy by inducing ICD [2] [3].
- **Toxicity Management:** Future work should focus on optimizing pharmacokinetics, developing targeted delivery systems, or creating less toxic derivatives to improve the therapeutic index [6].
- **Clinical Validation:** The promising preclinical data require robust validation in well-designed human clinical trials to establish definitive efficacy and safety profiles [7] [4].

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## References

1. Chemistry, resources, anticancer effects, other ... [japsonline.com]
2. Oleandrin, a cardiac glycoside, induces immunogenic cell ... [pmc.ncbi.nlm.nih.gov]
3. The Glycoside Oleandrin Reduces Glioma Growth with Direct ... [pmc.ncbi.nlm.nih.gov]
4. Antitumor effects of oleandrin in different types of cancers [sciencedirect.com]

5. Anticancer Potential of Oleandrin: Preclinical Mechanisms, ... [journals.blrcl.org]

6. Oleandrin: A Systematic Review of its Natural Sources ... [pmc.ncbi.nlm.nih.gov]

7. Oleandrin [mskcc.org]

8. Integrative Oncology: Oleander (Nerium oleander) [cancernetwork.com]

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**Address:** Ontario, CA 91761, United States

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